

Essential Safety and Operational Guide for Handling Allyl-d5 Alcohol

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Compound of Interest

Compound Name: Allyl-d5 alcohol

Cat. No.: B011090

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For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical reagents is paramount. This guide provides immediate and essential safety, logistical, and disposal information for **Allyl-d5 alcohol**, a deuterated form of allyl alcohol. Adherence to these procedures is critical due to the compound's hazardous properties.

Allyl-d5 alcohol is classified as a highly flammable liquid and vapor. It is toxic if swallowed, in contact with skin, or if inhaled, and can cause skin and serious eye irritation.[1][2] It is also suspected of damaging fertility or the unborn child and is very toxic to aquatic life with long-lasting effects.[3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

- **Eye Protection:** Chemical goggles are required to prevent eye contact.[3] In case of eye contact, immediately flush with water for at least 15 minutes and seek medical attention.[3][4][5][6]
- **Skin Protection:** Wear appropriate chemical-resistant gloves and flame-retardant clothing.[3] If skin contact occurs, immediately wash the affected area with soap and water and remove contaminated clothing.[5][6][7]

- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood.[3] For concentrations exceeding exposure limits, a NIOSH-approved respirator with a full facepiece and organic vapor cartridges is necessary.[8] For higher concentrations or emergencies, a self-contained breathing apparatus (SCBA) is required.[8][9]

Property	Value
Chemical Formula	D ₂ C=CD ₂ CD ₂ OH
CAS Number	102910-30-5
Molecular Weight	63.11 g/mol
Appearance	Clear, colorless liquid
Odor	Pungent, mustard-like
Flash Point	21°C (69.8°F)
Boiling Point	96 - 98°C (204.8 - 208.4°F)
Melting Point	-129°C (-200.2°F)
Vapor Pressure	17.3 mmHg @ 20°C
Specific Gravity	0.850
Solubility	Miscible in water
Explosion Limits	Lower: 2.5%, Upper: 18.0%
ACGIH TWA (ppm)	0.5 ppm

Handling and Storage

- Handling: Use spark-proof tools and explosion-proof equipment.[6] Ensure all equipment is grounded and bonded during transfer.[6] Do not eat, drink, or smoke in handling areas.[3] Wash hands thoroughly after handling.[3][6]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[6] Keep containers tightly closed and store in a flammables-area.[6] The substance should

be handled and stored under an inert gas.

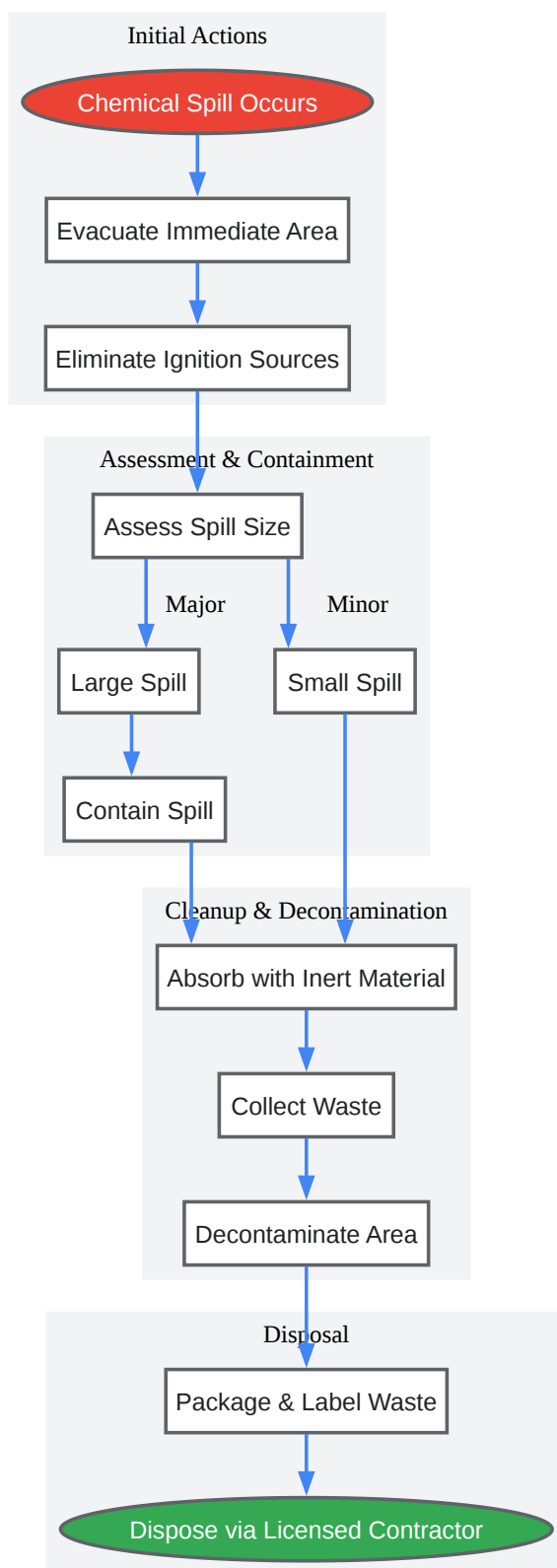
First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash skin with plenty of soap and water. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)

Spill and Disposal Procedures

In the event of a spill, evacuate the area and eliminate all ignition sources.[\[4\]](#) For small spills, absorb the liquid with an inert material like vermiculite or sand and place it in a sealed container for disposal.[\[4\]](#) Large spills should be contained and collected by trained personnel.[\[7\]](#) Do not allow the substance to enter sewers or waterways.[\[3\]](#)[\[4\]](#)

Waste material must be disposed of in accordance with federal, state, and local environmental control regulations.[\[1\]](#) Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)



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References

- 1. isotope.com [isotope.com]
- 2. Allyl alcohol (D₅, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 3. lyondellbasell.com [lyondellbasell.com]
- 4. nj.gov [nj.gov]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. Allyl Alcohol | C₃H₆O | CID 7858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. lyondellbasell.com [lyondellbasell.com]
- 9. CDC - NIOSH Pocket Guide to Chemical Hazards - Allyl alcohol [cdc.gov]
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